

Technical Support Center: (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene

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Compound of Interest

Compound Name: (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene

Cat. No.: B153598

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene?

A1: To ensure stability, **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**, a colorless oil, should be stored at temperatures between 2-8°C for short-term use. For long-term storage, it is highly recommended to store it at -20°C.^[1] The compound should always be protected from light and air.

Q2: What solvents are compatible with (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene?

A2: This compound is soluble in organic solvents such as chloroform, dichloromethane, and DMSO.^[1] When preparing solutions for storage, it is crucial to use high-purity, anhydrous solvents to minimize degradation.

Q3: How stable is (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene?

A3: As a polyunsaturated aliphatic bromide, this compound is susceptible to degradation, primarily through oxidation. The multiple double bonds in its structure make it prone to reaction with atmospheric oxygen, leading to the formation of hydroperoxides and other secondary oxidation products. This process is accelerated by exposure to light, heat, and certain metals.

Q4: What are the potential degradation products of **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**?

A4: The primary degradation products are lipid hydroperoxides, formed through free radical-mediated oxidation. These can further decompose into a complex mixture of secondary products, including aldehydes, ketones, and shorter-chain fatty acids. Oxidative hydrolysis can also lead to the formation of α -bromoketones.

Q5: Are there any known biological activities of this compound or similar structures?

A5: While specific biological activities of **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene** are not extensively documented, related brominated fatty acids have shown potential antibacterial properties. Furthermore, fatty acids and their derivatives are known to act as ligands for nuclear receptors like PPAR α , which are key regulators of lipid metabolism.

Quantitative Data Summary

The following table summarizes the key physical and storage parameters for **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₂₉ Br	[2]
Molecular Weight	313.32 g/mol	[2]
Physical Form	Colorless Oil	[1]
Short-Term Storage	2-8°C (Refrigerate)	[1]
Long-Term Storage	-20°C (Freeze)	
Recommended Solvents	Chloroform, Dichloromethane, DMSO	[1]
Purity	Typically $\geq 98\%$	[1]

Experimental Protocols

Protocol for Handling and Preparing Solutions of (Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene

This protocol outlines the best practices for handling this air- and light-sensitive compound to minimize degradation during experimental use.

Materials:

- **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**
- High-purity, anhydrous solvent (e.g., chloroform, dichloromethane, or DMSO)
- Inert gas (Argon or Nitrogen)
- Glass vials with Teflon-lined caps
- Gas-tight syringes and needles
- Schlenk line or glove box (recommended)

Procedure:

- **Preparation:** Before opening the vial, allow the compound to equilibrate to room temperature to prevent condensation of moisture inside the container.
- **Inert Atmosphere:** Conduct all manipulations under an inert atmosphere (argon or nitrogen) using a Schlenk line or in a glove box to minimize exposure to oxygen.
- **Solvent Degassing:** Use solvents that have been thoroughly degassed by sparging with an inert gas for at least 30 minutes to remove dissolved oxygen.
- **Dissolution:**
 - Carefully open the vial containing the compound under a positive pressure of inert gas.

- Using a gas-tight syringe, add the desired volume of degassed anhydrous solvent to the vial.
- Gently swirl the vial to ensure complete dissolution. Avoid vigorous shaking, which can introduce atmospheric gases.
- Aliquoting and Storage of Solutions:
 - If the entire solution will not be used immediately, it is best to prepare aliquots in separate glass vials with Teflon-lined caps.
 - Flush the headspace of each aliquot vial with inert gas before sealing.
 - Store the solutions at -20°C, protected from light.
- Use in Experiments:
 - When using the solution, retrieve an aliquot and allow it to warm to the experimental temperature.
 - Use gas-tight syringes to transfer the solution to your reaction vessel, maintaining an inert atmosphere throughout the process.

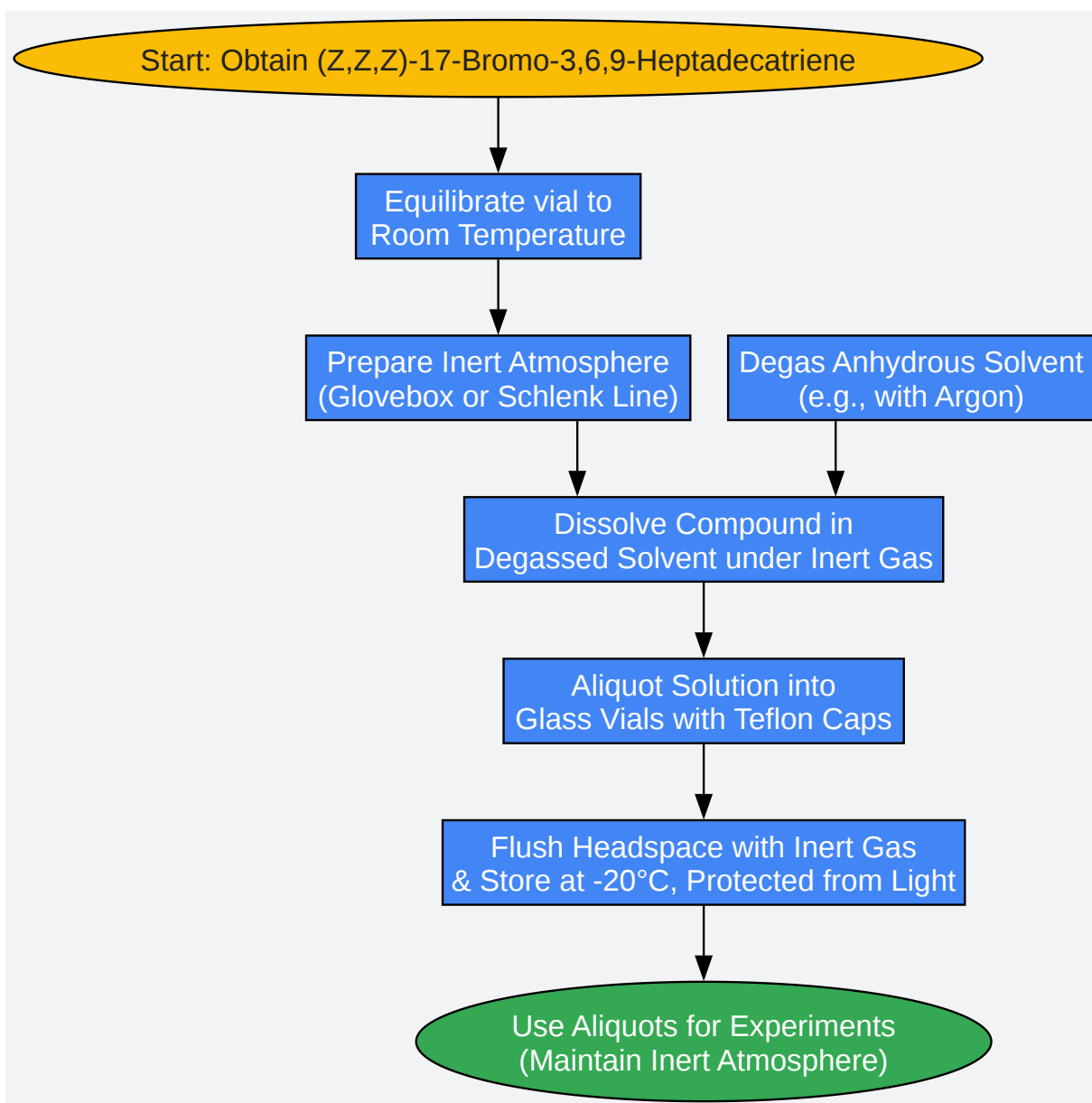
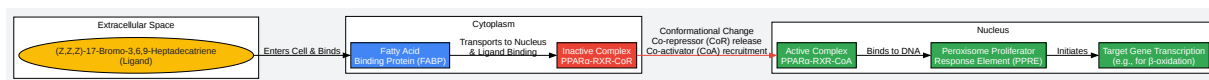
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	1. Verify that the compound and its solutions have been stored at the correct temperature, protected from light and air. 2. Prepare fresh solutions from a new stock vial. 3. Use inert atmosphere techniques for all handling steps.
Appearance of unknown peaks in analytical data (e.g., HPLC, GC-MS)	Formation of oxidation products.	1. Confirm the identity of the main peak corresponding to the intact compound. 2. Compare with a freshly prepared standard. 3. If degradation is confirmed, review and improve handling and storage procedures. Consider adding an antioxidant like BHT to solvents if compatible with the experiment.
Compound appears viscous or discolored	Significant oxidation and polymerization.	The compound is likely degraded and should not be used. Discard and obtain a fresh batch.
Low reactivity or biological activity	The concentration of the active compound has decreased due to degradation.	1. Quantify the concentration of the stock solution using an appropriate analytical method before use. 2. Prepare fresh solutions and use them immediately.

Visualizations

PPAR α Signaling Pathway

The following diagram illustrates a simplified signaling pathway for the activation of Peroxisome Proliferator-Activated Receptor Alpha (PPAR α) by fatty acid ligands, a potential mechanism of action for compounds like **(Z,Z,Z)-17-Bromo-3,6,9-Heptadecatriene**.



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